

2-Ethyl-6-methylphenol molecular weight and formula

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Compound of Interest

Compound Name: 2-Ethyl-6-methylphenol

Cat. No.: B167550

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An In-Depth Technical Guide to the Physicochemical Properties of 2-Ethyl-6-methylphenol

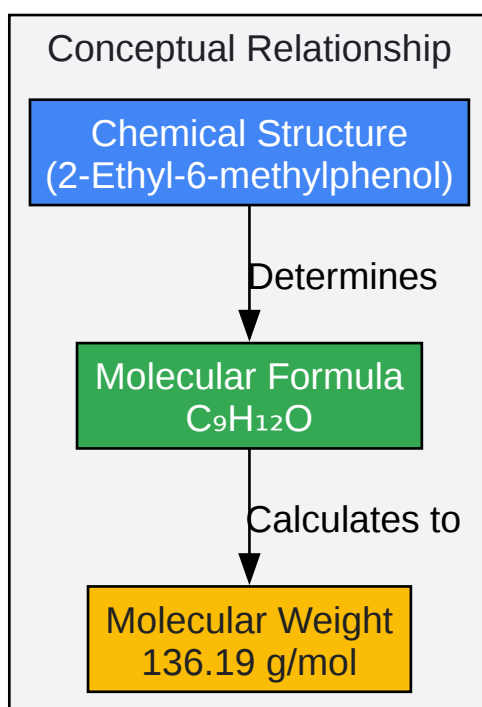
For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental physicochemical properties of chemical entities is paramount. This document provides a detailed overview of the molecular formula and weight of **2-Ethyl-6-methylphenol**, a compound of interest in various chemical and pharmaceutical research areas.

Core Molecular Data

2-Ethyl-6-methylphenol is an aromatic organic compound.^[1] Its fundamental molecular attributes are summarized below, providing a quantitative foundation for experimental design and chemical synthesis. The molecular weight is a critical parameter for stoichiometric calculations in reactions, preparation of solutions of known molarity, and for analytical techniques such as mass spectrometry.

Parameter	Value	Reference
Molecular Formula	C ₉ H ₁₂ O	[1][2][3][4]
Molecular Weight	136.19 g/mol	[1][2][3]
CAS Number	1687-64-5	[2][4][5]

The molecular formula, C₉H₁₂O, dictates the elemental composition and, consequently, the exact mass and molecular weight of the compound.



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Caption: Logical flow from chemical structure to molecular weight.

Experimental Determination of Molecular Weight

While the molecular weight can be calculated from the molecular formula, its experimental verification is a cornerstone of compound identification and purity assessment. Mass spectrometry is the definitive technique for this purpose.

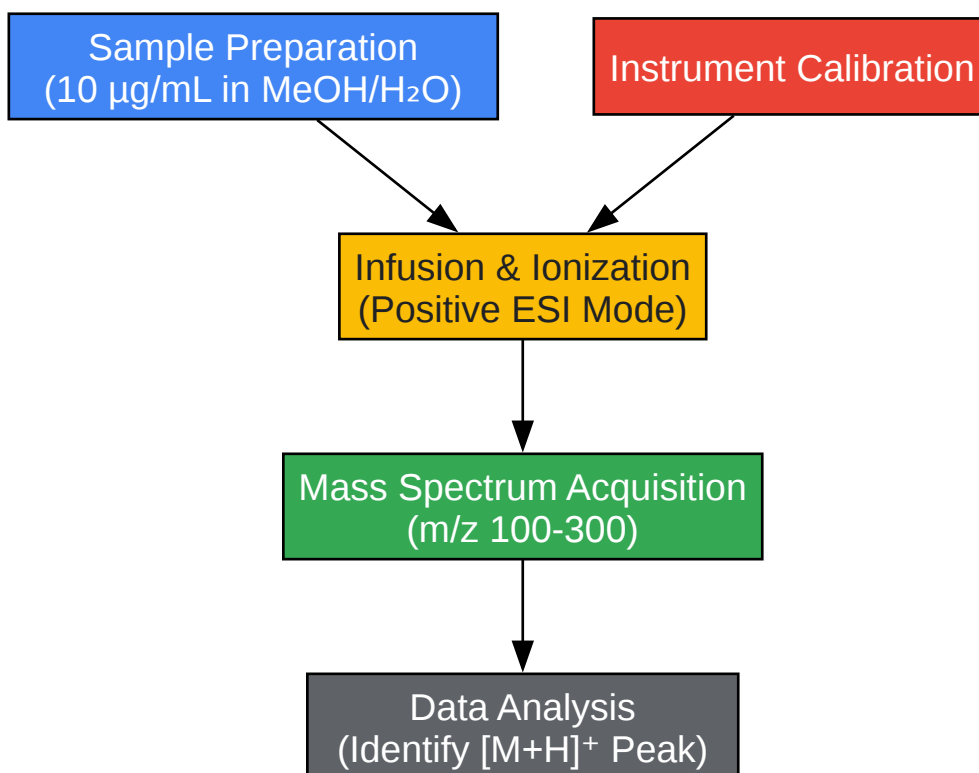
Protocol: Molecular Weight Determination by Electrospray Ionization Mass Spectrometry (ESI-MS)

This protocol outlines a standard procedure for confirming the molecular weight of **2-Ethyl-6-methylphenol**.

- Objective: To experimentally determine the mass-to-charge ratio (m/z) of **2-Ethyl-6-methylphenol** and confirm its molecular weight.
- Materials:

- **2-Ethyl-6-methylphenol** sample ($\geq 97\%$ purity)[5]
- Methanol (HPLC-grade)
- Formic acid (LC-MS grade)
- Deionized water (18.2 M Ω ·cm)
- Calibrant solution (e.g., sodium trifluoroacetate cluster)
- Instrumentation:
 - High-resolution mass spectrometer (e.g., Orbitrap or Q-TOF) equipped with an Electrospray Ionization (ESI) source.
 - Syringe pump or liquid chromatography system for sample introduction.
- Procedure:
 1. Sample Preparation: Prepare a 1 mg/mL stock solution of **2-Ethyl-6-methylphenol** in methanol. From this, create a dilute working solution of approximately 10 $\mu\text{g/mL}$ in a 50:50 methanol:water solution containing 0.1% formic acid. The acid facilitates protonation.
 2. Instrument Calibration: Calibrate the mass spectrometer according to the manufacturer's protocol using the appropriate calibrant solution to ensure high mass accuracy.
 3. Ionization: Set the ESI source to positive ion mode. The phenol group can be protonated to form $[M+H]^+$ ions. Typical source parameters would be:
 - Capillary Voltage: 3.5 kV
 - Source Temperature: 120 $^{\circ}\text{C}$
 - Desolvation Gas Flow: 600 L/hr
 4. Sample Infusion: Infuse the working solution into the mass spectrometer at a flow rate of 5-10 $\mu\text{L/min}$ using a syringe pump.

5. Data Acquisition: Acquire mass spectra over a range that includes the expected m/z value (e.g., m/z 100-300). The expected ion for **2-Ethyl-6-methylphenol** ($C_9H_{12}O$, MW = 136.19) would be the protonated molecule $[M+H]^+$ at an m/z of approximately 137.19.
6. Data Analysis: Process the acquired spectrum to identify the peak corresponding to the $[M+H]^+$ ion. The high-resolution instrument will provide a measured mass accurate to several decimal places, allowing for confirmation of the elemental composition.



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